

Unveiling Mupinensisone: A Technical Guide to its Discovery and Origins

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Compound of Interest

Compound Name: Mupinensisone

Cat. No.: B133269

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[City, State] – [Date] – This technical guide provides a comprehensive overview of the discovery, origin, and structural elucidation of **Mupinensisone**, a triterpenoid natural product. This document is intended for researchers, scientists, and professionals in the field of drug development, offering in-depth details of the experimental protocols and quantitative data associated with this compound.

Discovery and Natural Origin

Mupinensisone was first isolated from the stems of *Euonymus mupinensis*, a plant belonging to the Celastraceae family. Its discovery was the result of phytochemical investigations into the constituents of this plant species. Subsequent research has also identified **Mupinensisone** in *Celastrus paniculatus*, another member of the Celastraceae family, suggesting a potential chemotaxonomic relationship. The CAS Registry Number for **Mupinensisone** is 152253-67-3.

Physicochemical Properties

Mupinensisone is classified as a triterpenoid. The basic physicochemical properties are summarized in the table below.

Property	Value
Chemical Formula	C ₃₀ H ₄₈ O ₂
Molecular Weight	440.7 g/mol
Appearance	White crystalline powder
CAS Number	152253-67-3

Experimental Protocols

The isolation and structural elucidation of **Mupinensisone** involved a series of standard and advanced analytical techniques.

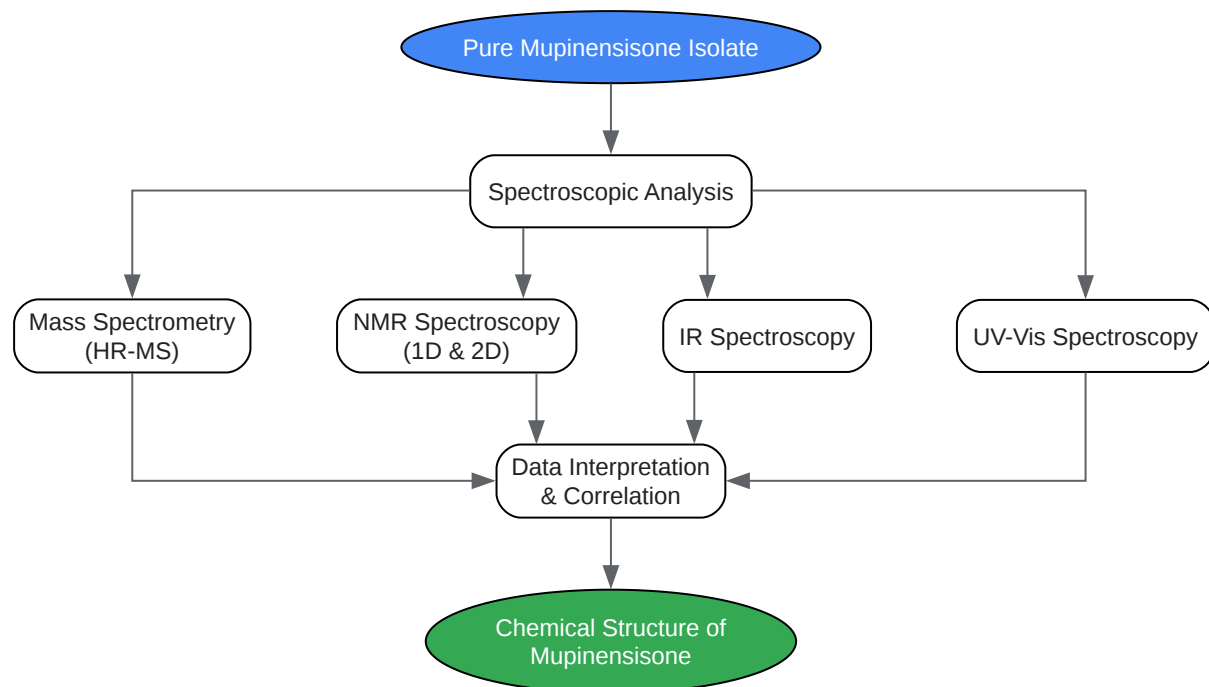
Extraction and Isolation

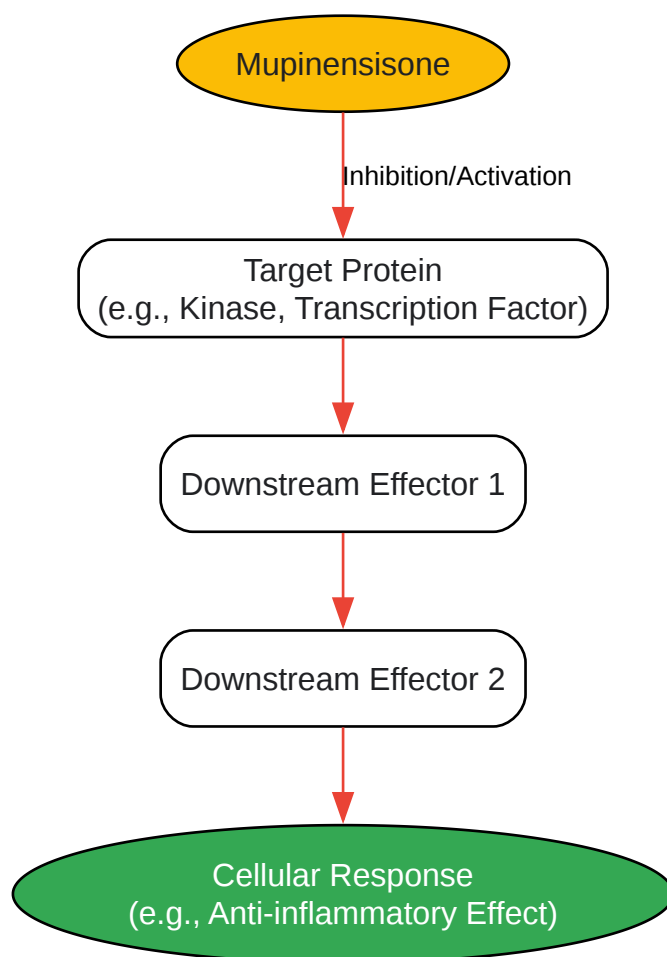
The dried and powdered stems of *Euonymus mupinensis* were subjected to extraction with an organic solvent, typically ethanol or methanol, at room temperature. The resulting crude extract was then concentrated under reduced pressure.

The concentrated extract underwent a multi-step chromatographic separation process to isolate the pure compound. This process is outlined below:

- **Solvent Partitioning:** The crude extract was suspended in water and sequentially partitioned with solvents of increasing polarity, such as n-hexane, chloroform, and ethyl acetate, to fractionate the components based on their solubility.
- **Column Chromatography:** The fraction containing **Mupinensisone** (typically the less polar fraction) was subjected to column chromatography over silica gel. The column was eluted with a gradient solvent system, starting with a non-polar solvent like n-hexane and gradually increasing the polarity with a solvent such as ethyl acetate.
- **Preparative Thin-Layer Chromatography (pTLC):** Fractions showing the presence of the target compound were further purified using preparative thin-layer chromatography to yield pure **Mupinensisone**.

The workflow for the isolation of **Mupinensisone** can be visualized in the following diagram:





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